

Contamination Control & Purification Methods for Lithium Compounds

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Compound Focus: Dilithium sulphite

CAS No.: 13453-87-7

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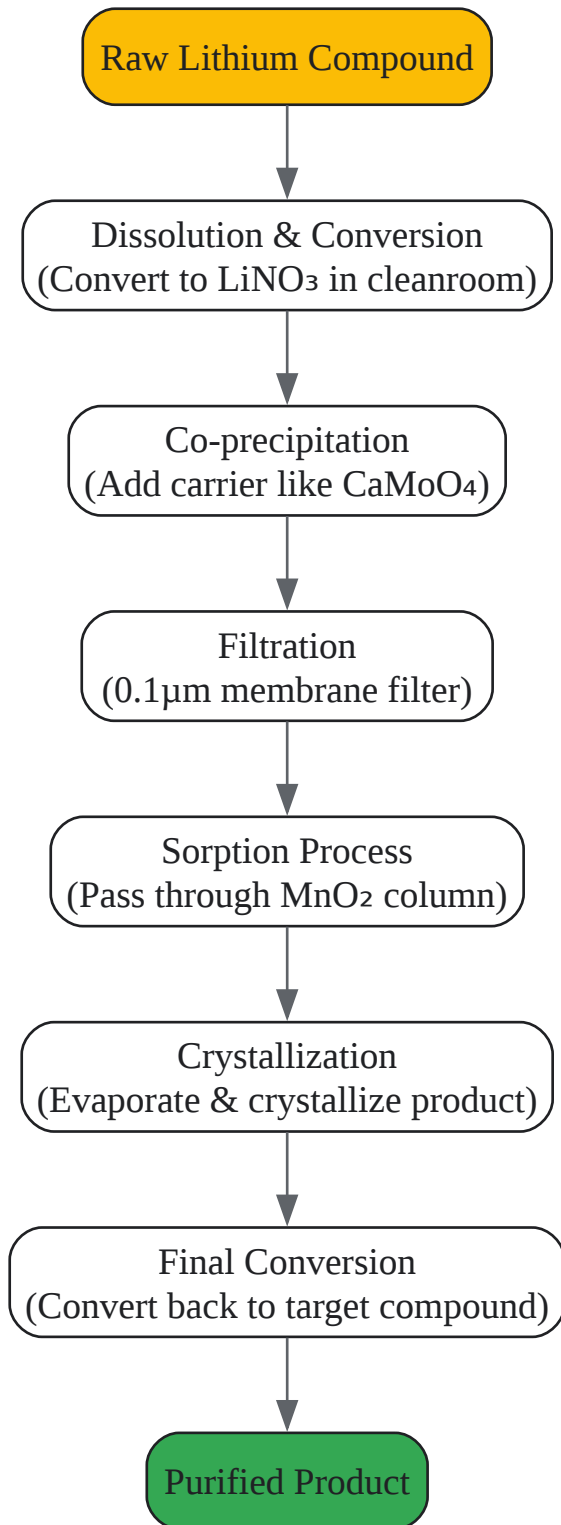
The table below summarizes key impurities and control strategies based on purification research for high-purity lithium carbonate, which could inform approaches for other sensitive lithium compounds [1] [2] [3].

Impurity Type	Specific Contaminants	Purification & Control Methods	Key Findings/Effectiveness
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| **Radioactive Elements** | Uranium (U), Thorium (Th), Radium (Ra) | • Co-precipitation with calcium molybdate (CaMoO_4) carrier [2]. • **Sorption** using MnO_2 -based inorganic sorbent (MDM) [2] [3]. | Calcium molybdate carrier was most efficient for removing Th and U [2]. | | **Alkali Metals** | Potassium (K) | • Co-precipitation [2]. • **Fractional Recrystallization** of lithium formate [1]. | Challenging to remove due to chemical similarity to lithium; recrystallization was effective [1]. | | **Other Metals** | Calcium (Ca), Barium (Ba), Magnesium (Mg), Aluminum (Al), Iron (Fe) | • Co-precipitation with inorganic salt-based carriers [2]. • Sorption with MnO_2 -based sorbent [2] [3]. • Conversion to and recrystallization of lithium nitrate (LiNO_3) [2]. | Sorption with MDM sorbent effectively removed Ba and Sr [2]. | | **General Particulate & Microbial** | Dust, Microorganisms | • **Membrane Filtration** (e.g., 0.1 μm PTFE filter) [2]. • Working in a **cleanroom** (e.g., ISO Class 6) [2]. • Using high-purity reagents (e.g., TraceMetal Grade acid) [2]. | Standard practice for preparing high-purity materials in sensitive applications [2]. |

Workflow for Purifying Lithium Compounds

The following diagram outlines a general purification workflow for lithium compounds, synthesized from methods used to produce ultra-pure lithium carbonate [2] [3]. This illustrates how various techniques are combined for effective contamination control.



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2. of Lithium Carbonate from Radioactive Purification ... Contaminants [preprints.org]
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